

# trans-Hydroxy Glimepiride-d4 chemical properties

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## Compound of Interest

Compound Name: *trans-Hydroxy Glimepiride-d4*

Cat. No.: *B12403397*

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## Technical Guide: trans-Hydroxy Glimepiride-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, metabolic context, and analytical methodologies related to **trans-Hydroxy Glimepiride-d4**. This deuterated metabolite of Glimepiride serves as a critical internal standard for pharmacokinetic and bioanalytical studies.

## Core Chemical Properties

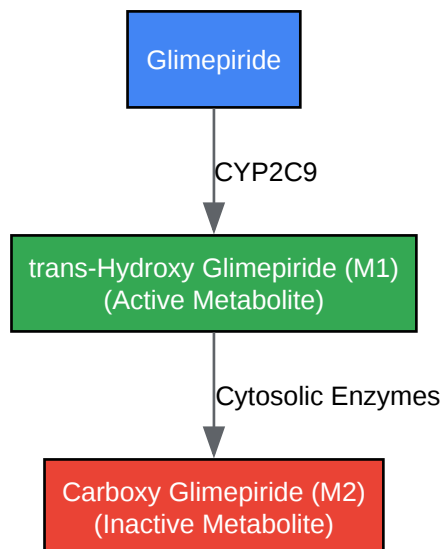
**trans-Hydroxy Glimepiride-d4** is a stable isotope-labeled version of trans-Hydroxy Glimepiride, the primary active metabolite of the anti-diabetic drug Glimepiride. The inclusion of four deuterium atoms provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>30</sub> D <sub>4</sub> N <sub>4</sub> O <sub>6</sub> S	[1][3][4]
Molecular Weight	510.64 g/mol	[4][5]
CAS Number	2749985-37-1	[4][5][6]
Parent Drug	Glimepiride	[1]
Metabolic Precursor	Glimepiride	[2][7]
Appearance	Solid (Assumed)	[8]
Solubility	Very slightly soluble in DMSO, slightly soluble in Methanol	[8]
Storage	Store at -20°C for long-term stability	[9]
Stability	Stable for at least 4 years when stored correctly	[9]

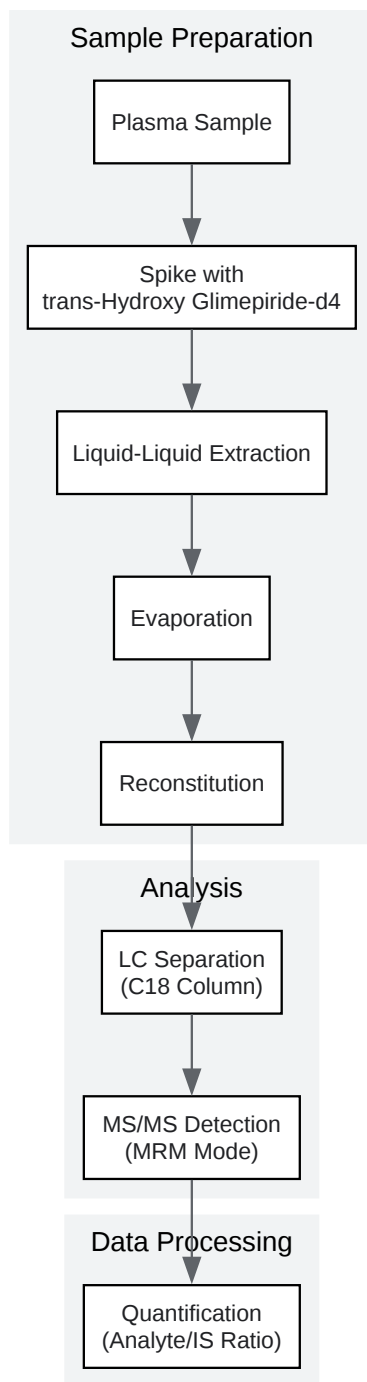
## Metabolic Pathway of Glimepiride

Glimepiride undergoes extensive hepatic metabolism, primarily mediated by the cytochrome P450 enzyme CYP2C9.[2][7] The initial and principal metabolic step is the oxidation of the methyl group on the cyclohexyl ring, resulting in the formation of the active metabolite, trans-Hydroxy Glimepiride (also known as M1).[2][7] This active metabolite is subsequently further metabolized by cytosolic enzymes to the inactive carboxylic acid derivative, M2.[7]

## Metabolic Pathway of Glimepiride



## General Analytical Workflow for Glimepiride Metabolite Quantification

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. veeprho.com [veeprho.com]
- 3. ijpras.com [ijpras.com]
- 4. trans-Hydroxy Glimepiride-d4 | Axios Research [axios-research.com]
- 5. ijcert.org [ijcert.org]
- 6. Glimepiride: evidence-based facts, trends, and observations - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pdf.hres.ca [pdf.hres.ca]
- 8. caymanchem.com [caymanchem.com]
- 9. Development and Validation of Liquid Chromatography Method for Determination of Glimepiride in Presence of (Vimto®) Soft Drinks in Rats: Application to Pharmacokinetics Studies - PMC [pmc.ncbi.nlm.nih.gov]
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